



Application Notes and Protocols: Sol-Gel Synthesis of Samarium-Doped Nickel Oxide Nanoparticles

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Compound of Interest		
Compound Name:	Nickel;samarium	
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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for the synthesis, characterization, and application of samarium-doped nickel oxide (Sm-doped NiO) nanoparticles prepared via a simple and cost-effective sol-gel method.

Introduction

Nickel oxide (NiO), a p-type semiconductor with a wide bandgap of 3.6 to 4.0 eV, has garnered significant research interest due to its diverse applications in catalysis, battery electrodes, gas sensors, and biomedical fields.[1][2] Doping NiO with rare-earth elements like samarium (Sm) can significantly alter its structural, optical, and magnetic properties, leading to enhanced performance in various applications.[1] The sol-gel method offers a versatile and straightforward approach to synthesize undoped and Sm-doped NiO nanoparticles with controlled particle size and morphology.[1][3]

This document outlines the detailed experimental procedures for the sol-gel synthesis of Smdoped NiO nanoparticles, their characterization, and protocols for evaluating their potential in antimicrobial, photocatalytic, and drug delivery applications.

Experimental Protocols



Materials

- Nickel Nitrate Hexahydrate (Ni(NO₃)₂·6H₂O)
- Samarium Nitrate Hexahydrate (Sm(NO₃)₃·6H₂O)
- Oxalic Acid (C₂H₂O₄·2H₂O) or Sodium Hydroxide (NaOH)
- Ethanol or Deionized Water
- Doxepin (for drug delivery studies)
- Methylene Blue (for photocatalysis studies)
- Nutrient Agar and Broth (for antimicrobial studies)
- Bacterial strains (e.g., Staphylococcus aureus, Escherichia coli)

Sol-Gel Synthesis of Samarium-Doped Nickel Oxide Nanoparticles

This protocol describes a common sol-gel synthesis route for preparing Sm-doped NiO nanoparticles.

Protocol:

- Precursor Solution Preparation:
 - To synthesize undoped NiO nanoparticles, dissolve a specific molar concentration of nickel nitrate hexahydrate in ethanol with continuous stirring and heating at 80°C.[1]
 - For samarium-doped NiO nanoparticles, prepare a separate solution of samarium nitrate hexahydrate in ethanol. The atomic percentage of samarium can be varied (e.g., 1 atomic %).[1]
 - Add the samarium nitrate solution to the nickel nitrate solution under continuous stirring to achieve the desired doping concentration.



• Gel Formation:

- Prepare a solution of oxalic acid in ethanol.
- Slowly add the oxalic acid solution to the mixed metal nitrate solution. A gel will start to form.
- Alternatively, an aqueous solution of NaOH can be added dropwise to the nickel nitrate solution (dissolved in deionized water) with vigorous stirring at around 75°C until a pH of approximately 12 is reached to form a gel.[4][5]

Aging and Drying:

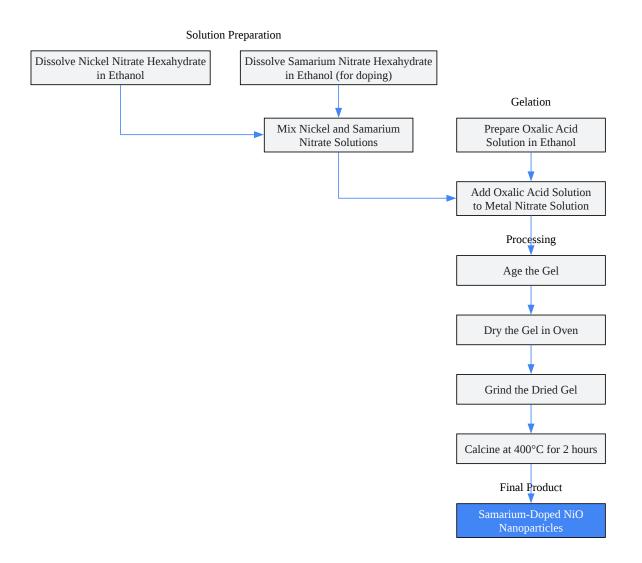
- Age the resulting gel for a few hours at room temperature to allow the completion of the reaction.
- Dry the gel in an oven at a temperature around 100-120°C for several hours to remove the solvent.

Calcination:

- o Grind the dried gel into a fine powder.
- Calcination of the powder is a critical step to obtain the crystalline NiO phase. Place the powder in a furnace and calcine at a temperature of 400°C for 2 hours.[1]

Experimental Workflow for Sol-Gel Synthesis





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Caption: Workflow for the sol-gel synthesis of Sm-doped NiO nanoparticles.



Characterization of Nanoparticles

The synthesized nanoparticles should be characterized to determine their structural, morphological, and optical properties.

- X-ray Diffraction (XRD): To confirm the crystalline structure and phase purity of the NiO nanoparticles. The average crystallite size can be calculated using the Debye-Scherrer formula.[1]
- Scanning Electron Microscopy (SEM): To observe the surface morphology and particle shape.[1]
- Energy Dispersive X-ray Spectroscopy (EDX): To confirm the elemental composition and the presence of samarium in the doped samples.[1]
- Transmission Electron Microscopy (TEM): To determine the particle size and size distribution.
- UV-Visible Spectroscopy: To study the optical properties and determine the bandgap energy of the nanoparticles.[1]
- Vibrating Sample Magnetometer (VSM): To analyze the magnetic properties of the nanoparticles.

Application Protocols Antimicrobial Activity Assay

The antimicrobial potential of Sm-doped NiO nanoparticles can be evaluated against various pathogenic bacteria.

Protocol: Agar Well Diffusion Method

- Prepare Bacterial Culture: Inoculate a loopful of the test bacterium (e.g., S. aureus, E. coli)
 into a nutrient broth and incubate at 37°C for 24 hours.
- Prepare Agar Plates: Pour sterile nutrient agar into sterile Petri plates and allow them to solidify.



- Inoculate Plates: Spread 100 μL of the overnight bacterial culture evenly over the surface of the agar plates using a sterile spreader.
- Create Wells: Punch wells of about 6 mm diameter into the agar plates using a sterile cork borer.
- Add Nanoparticle Suspension: Prepare different concentrations of the Sm-doped NiO nanoparticles dispersed in sterile deionized water. Add a specific volume (e.g., 100 μL) of each nanoparticle suspension into the wells. Use a sterile deionized water as a negative control and a standard antibiotic as a positive control.
- Incubation: Incubate the plates at 37°C for 24 hours.
- Measure Zone of Inhibition: Measure the diameter of the clear zone of inhibition around each well. A larger zone of inhibition indicates higher antimicrobial activity.

Photocatalytic Activity Assay

The photocatalytic efficiency of the nanoparticles can be assessed by the degradation of an organic dye like methylene blue under visible light irradiation.

Protocol: Degradation of Methylene Blue

- Prepare Dye Solution: Prepare a stock solution of methylene blue in deionized water.
- · Photocatalytic Reaction:
 - In a beaker, add a specific amount of Sm-doped NiO nanoparticles (e.g., 50 mg) to a known volume and concentration of the methylene blue solution (e.g., 50 mL of 10 mg/L).
 - Stir the suspension in the dark for about 30 minutes to ensure adsorption-desorption equilibrium.
 - Expose the suspension to a visible light source (e.g., a halogen lamp).
- Monitor Degradation:



- At regular time intervals, withdraw a small aliquot of the suspension and centrifuge it to remove the nanoparticles.
- Measure the absorbance of the supernatant at the maximum absorption wavelength of methylene blue (around 664 nm) using a UV-Visible spectrophotometer.
- Calculate Degradation Efficiency: The degradation efficiency can be calculated using the following formula: Degradation (%) = [(A₀ A_t) / A₀] x 100 where A₀ is the initial absorbance of the dye solution and A_t is the absorbance at time 't'.

Drug Loading and Release Study

The potential of Sm-doped NiO nanoparticles as a drug delivery vehicle can be investigated using a model drug like doxepin.[6]

Protocol: Doxepin Loading and Release

- Drug Loading:
 - Disperse a known amount of Sm-doped NiO nanoparticles (e.g., 0.02 g) in a solution of doxepin of a specific concentration (e.g., 5 mL of 0.01 M).[6]
 - Adjust the pH of the solution to an optimal value (e.g., pH 6) for drug loading.
 - Stir the mixture for a specific duration (e.g., 12 hours) to allow for drug loading.
 - Centrifuge the suspension to separate the drug-loaded nanoparticles.
 - Determine the amount of unloaded drug in the supernatant using a suitable analytical technique like High-Performance Liquid Chromatography (HPLC).
 - Calculate the drug loading efficiency.
- In Vitro Drug Release:
 - Disperse the drug-loaded nanoparticles in a release medium (e.g., phosphate-buffered saline, PBS) at a physiological pH (e.g., pH 7.4) and a pH simulating the tumor microenvironment (e.g., pH 6.5).[6]



- Keep the mixture in a shaker incubator at 37°C.
- At predetermined time intervals, withdraw a small volume of the release medium and replace it with fresh medium.
- Analyze the amount of drug released into the medium using HPLC.
- Plot the cumulative drug release as a function of time.

Data Presentation

Table 1: Effect of Samarium Doping on the Physicochemical Properties of NiO Nanoparticles

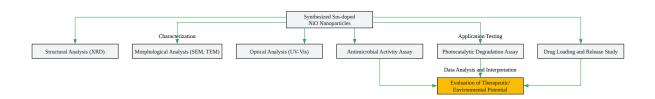
Dopant Concentration (atomic %)	Average Crystallite Size (nm)	Lattice Parameter (Å)	Bandgap Energy (eV)
0 (Undoped NiO)	36.00	4.1759	3.875
1.0 (Sm-doped NiO)	33.47	4.1770	3.769

Data compiled from reference[1].

Visualization of Logical Relationships

Logical Flow for Nanoparticle Application Testing





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Caption: Logical workflow from nanoparticle synthesis to application testing.

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